

A Technical Guide to High-Purity Acetic Acid-d4 for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetic acid-d4

Cat. No.: B032913

[Get Quote](#)

This in-depth technical guide serves researchers, scientists, and drug development professionals by providing comprehensive information on high-purity **Acetic acid-d4** (CD₃COOD). The guide details its applications, commercial suppliers, and the technical specifications required for rigorous scientific research.

Introduction to Acetic Acid-d4

Acetic acid-d4, also known as tetradeuteroacetic acid, is the isotopically substituted form of acetic acid where the four hydrogen atoms have been replaced with deuterium.^{[1][2]} This substitution makes it an invaluable tool in various research fields, primarily due to its properties as a nuclear magnetic resonance (NMR) solvent and as a building block for synthesizing deuterated molecules.^[3] Its chemical formula is CD₃COOD, and it has a molecular weight of approximately 64.08 g/mol.^[4]

In the pharmaceutical industry, acetic acid and its derivatives are fundamental. They serve as versatile solvents, reagents in the synthesis of active pharmaceutical ingredients (APIs), and pH regulators in drug formulations.^{[5][6][7]} The deuterated form, **Acetic acid-d4**, is particularly crucial for NMR-based analysis, which is essential for quality control and the structural elucidation of newly synthesized compounds.^{[8][9]}

Commercial Suppliers and Product Specifications

A number of reputable suppliers provide high-purity **Acetic acid-d4** for research and pharmaceutical development. The primary distinction between products often lies in the degree

of deuteration (isotopic purity) and overall chemical purity. Below is a summary of leading suppliers and their typical product specifications.

Key Commercial Suppliers:

- Sigma-Aldrich (Merck KGaA): A major global supplier offering various grades of **Acetic acid-d4**, including different isotopic purities and formulations with or without tetramethylsilane (TMS) as an internal NMR standard.[\[9\]](#)
- Cambridge Isotope Laboratories, Inc. (CIL): Specializes in stable isotope-labeled compounds and offers high-purity **Acetic acid-d4** specifically for use in biomolecular NMR.[\[3\]](#)
- Simson Pharma Limited: A manufacturer and exporter that provides **Acetic acid-d4** accompanied by a Certificate of Analysis.[\[10\]](#)
- Norell: Known for NMR tubes and accessories, Norell also supplies high-purity deuterated solvents, including **Acetic acid-d4**.[\[2\]](#)
- Fisher Scientific: A major distributor that offers **Acetic acid-d4** from manufacturers like MilliporeSigma.[\[8\]](#)
- SR Group: An India-based supplier and distributor offering **Acetic acid-d4** for research purposes.[\[4\]](#)

Data Presentation: Comparative Product Specifications

The following tables summarize the quantitative data for high-purity **Acetic acid-d4** available from leading commercial suppliers. This allows for a direct comparison of key quality attributes.

Table 1: Isotopic and Chemical Purity

Supplier/Brand	Product Number (Example)	Isotopic Purity (atom % D)	Chemical Purity (Assay)	Water Content
Sigma-Aldrich	151785	≥99.5% [11]	≥99% (CP) [11]	≤0.0500% [11]
Sigma-Aldrich	233315	≥99.9%	≥99% (CP)	≤0.0500%
Sigma-Aldrich	416886	≥99.5% [12]	≥99.00% [9]	≤0.0500%
Cambridge Isotope Labs	DLM-12	99.5% [3]	99.5% [3]	Not Specified
MilliporeSigma (via Fisher)	M8150360010	min. 99.5% [8]	99.5% min. [8]	Not Specified
SR Group	QF-7199	99.9% [4]	95% [4]	Not Specified

Table 2: Physical and Chemical Properties

Property	Value
CAS Number	1186-52-3
Molecular Formula	CD ₃ CO ₂ D [4]
Molecular Weight	64.08 g/mol
Density	~1.119 g/mL at 25 °C
Boiling Point	~115.5 °C
Melting Point	~15-16 °C
Refractive Index	n _{20/D} ~1.368

Applications in Research and Drug Development

High-purity **Acetic acid-d₄** is indispensable in modern research, particularly in the following areas:

- **NMR Spectroscopy:** Its most common application is as a deuterated solvent for NMR analysis.^{[1][2]} The absence of protons prevents interference with the signals from the analyte, allowing for clear structural determination of organic compounds. Some products contain 0.03% (v/v) TMS as a convenient internal reference standard.^{[9][12]}
- **Synthesis of Labeled Compounds:** **Acetic acid-d4** serves as a deuterating agent or a building block in the synthesis of more complex isotope-labeled molecules. These labeled compounds are used as internal standards in quantitative mass spectrometry or as probes to study reaction mechanisms and metabolic pathways. For example, it has been used in the synthesis of deuterated conjugated linoleic acid.^{[9][12]}
- **Drug Solubility and Formulation Studies:** In pharmaceutical development, understanding and improving the solubility of weakly basic drugs is critical. Acetic acid can be used as a processing aid to ionize the drug, thereby increasing its solubility in organic solvents for processes like spray dried dispersion (SDD) manufacturing.^[13] Deuterated acetic acid can be used in mechanistic NMR studies to quantify the degree of drug protonation in these formulations.^[13]

Experimental Protocols and Methodologies

Protocol 1: Sample Preparation for qNMR Analysis

Quantitative NMR (qNMR) is a powerful technique for determining the purity of chemical substances. **Acetic acid-d4** is often used as the solvent for this purpose.

Objective: To prepare a sample for purity determination using qNMR with an internal standard.

Materials:

- **Acetic acid-d4** (≥ 99.5 atom % D)^[1]
- Internal Standard (e.g., maleic acid, certified reference material)
- Analyte (the compound whose purity is to be determined)
- High-precision analytical balance
- NMR tube

- Volumetric flasks and pipettes

Methodology:

- Prepare a Stock Solution of the Internal Standard: Accurately weigh a precise amount of the internal standard and dissolve it in a known volume of **Acetic acid-d4** in a volumetric flask.
- Prepare the Analyte Solution: Accurately weigh a precise amount of the analyte.
- Combine and Dissolve: Transfer the weighed analyte into a clean vial. Using a calibrated pipette, add a precise volume of the internal standard stock solution to the vial. Ensure the analyte fully dissolves; gentle vortexing may be applied.
- Transfer to NMR Tube: Transfer an appropriate volume (typically 0.6-0.7 mL) of the final solution into a clean, dry NMR tube.
- Acquire NMR Spectrum: Place the NMR tube in the spectrometer and acquire the ^1H NMR spectrum. Ensure acquisition parameters are set for quantitative analysis (e.g., long relaxation delay).
- Data Processing and Calculation: Integrate the signals corresponding to the analyte and the internal standard. Purity is calculated based on the integral values, the number of protons for each signal, and the initial weights of the analyte and standard.

Protocol 2: Synthesis of a Deuterated Ester

Objective: To demonstrate the use of **Acetic acid-d4** as a reagent in the synthesis of a deuterated ester via Fischer esterification.

Materials:

- **Acetic acid-d4** (CD_3COOD)
- An alcohol (e.g., Ethanol, $\text{CH}_3\text{CH}_2\text{OH}$)
- A strong acid catalyst (e.g., sulfuric acid-d2, D_2SO_4)
- Round-bottom flask with reflux condenser

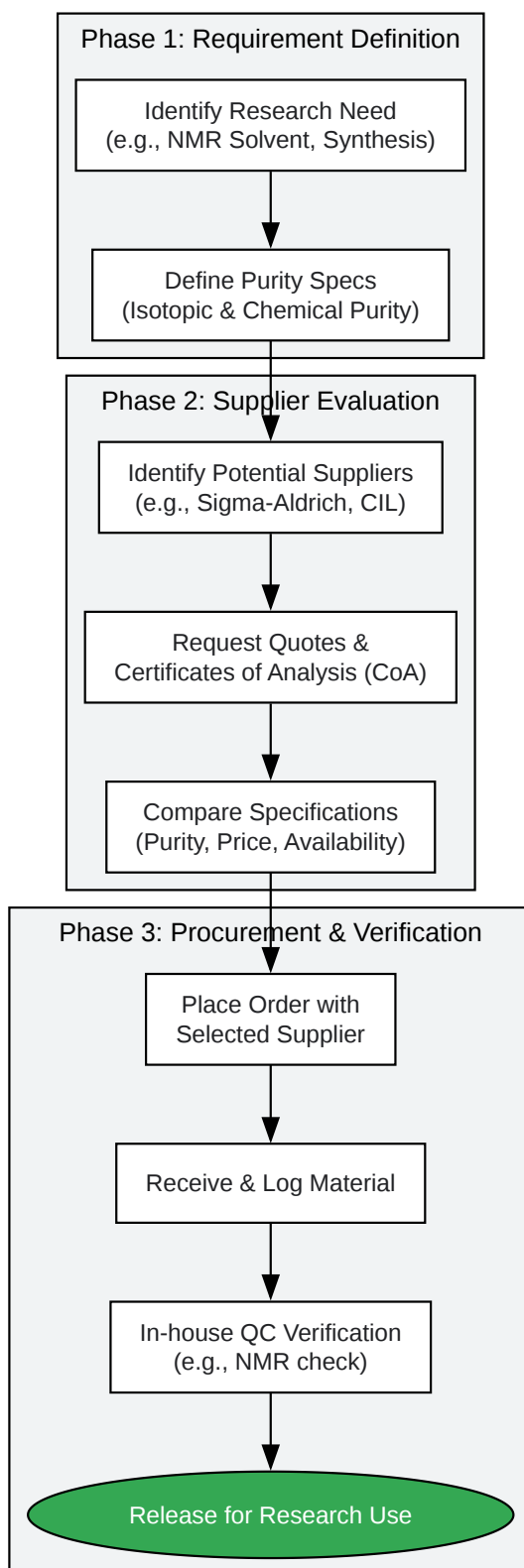
- Heating mantle
- Separatory funnel
- Drying agent (e.g., anhydrous magnesium sulfate)
- Rotary evaporator

Methodology:

- **Reaction Setup:** In a round-bottom flask, combine **Acetic acid-d4** and a molar excess of the alcohol.
- **Catalyst Addition:** Carefully add a catalytic amount of sulfuric acid-d2 to the mixture.
- **Reflux:** Attach the reflux condenser and heat the mixture to reflux for several hours to drive the equilibrium towards the product. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Transfer the mixture to a separatory funnel and wash sequentially with cold D2O, a saturated sodium bicarbonate solution (in D2O), and finally a brine solution (in D2O) to neutralize the acid and remove water-soluble components.
- **Drying and Solvent Removal:** Separate the organic layer, dry it over anhydrous magnesium sulfate, filter, and remove the excess alcohol using a rotary evaporator.
- **Purification and Analysis:** The resulting crude deuterated ester can be purified by distillation or column chromatography. The final product's identity and isotopic purity should be confirmed by NMR and mass spectrometry.

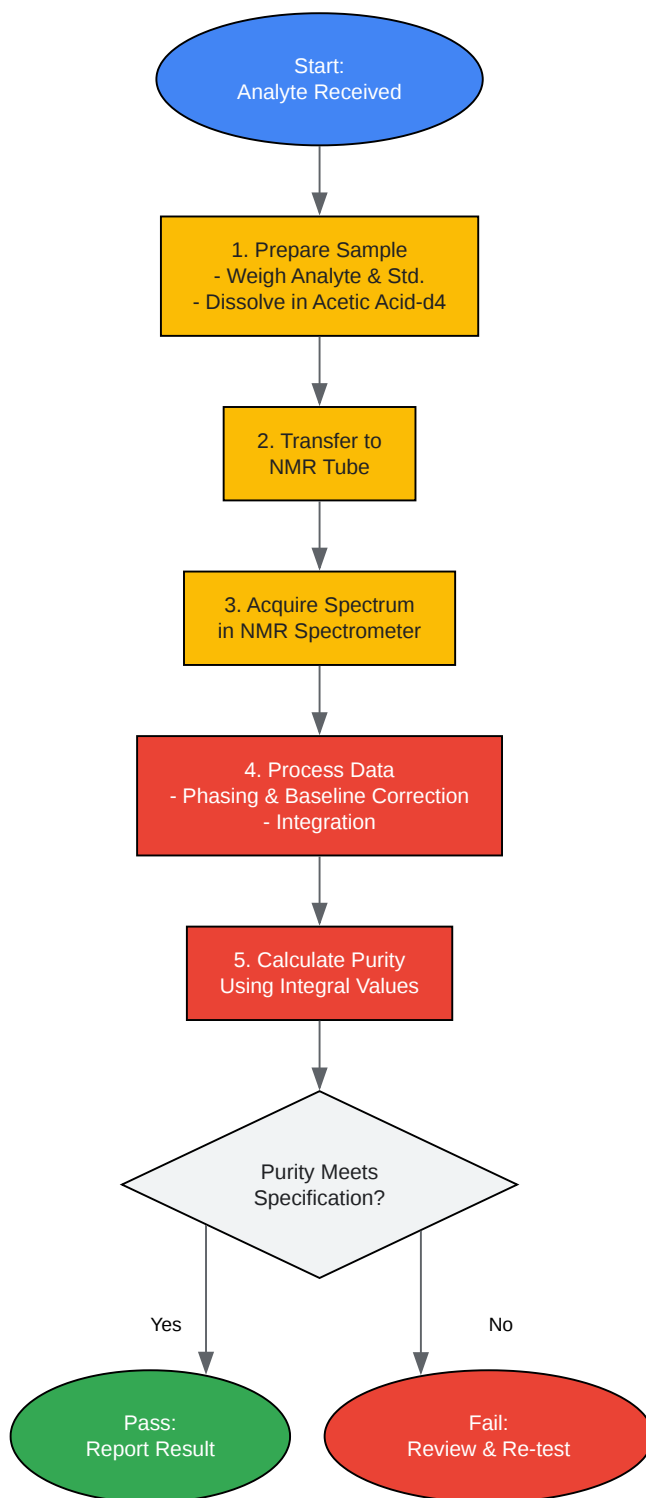
Visualizations

The following diagrams illustrate key workflows relevant to sourcing and utilizing high-purity **Acetic acid-d4** in a research environment.



[Click to download full resolution via product page](#)

Caption: Logical workflow for selecting and procuring high-purity **Acetic acid-d4**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for quantitative NMR (qNMR) using **Acetic acid-d4**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scientificlabs.com [scientificlabs.com]
- 2. ACETIC ACID-D4-50G | Norell [shop.nmrtubes.com]
- 3. Acetic acid-d₄ (D, 99.5%) - Cambridge Isotope Laboratories, DLM-12-10 [isotope.com]
- 4. Acetic Acid-d₄ - Acetic Acid-d₄ Importer, Distributor, Supplier, Trading Company, Delhi, India [srgroupchemical.com]
- 5. alliancechemical.com [alliancechemical.com]
- 6. Applications of Glacial Acetic Acid in Pharmaceutical Industry and Drug Formulation [ysxlglacialaceticacid.com]
- 7. Discover the Benefits of Acetic Acid for Food, Pharmaceuticals, and Chemical Processing [silverfernchemical.com]
- 8. Acetic acid-D₄, deuteration degree min. 99.5%, for NMR spectroscopy, MagniSolv , MilliporeSigma Glass ampoule; 10mL | Buy Online | MilliporeSigma | Fisher Scientific [fishersci.com]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. Acetic Acid D₄ | CAS No- 1186-52-3 | Simson Pharma Limited [simsonpharma.com]
- 11. Acetic acid-d₄ D = 99.5atom 1186-52-3 [sigmaaldrich.com]
- 12. scientificlabs.co.uk [scientificlabs.co.uk]
- 13. Acetic Acid as Processing Aid Dramatically Improves Organic Solvent Solubility of Weakly Basic Drugs for Spray Dried Dispersion Manufacture - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to High-Purity Acetic Acid-d₄ for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032913#commercial-suppliers-of-high-purity-acetic-acid-d4-for-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com